

An In-depth Technical Guide to 6-Methylpiperidine-3-carboxamide

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Compound of Interest

Compound Name: 6-Methylpiperidine-3-carboxamide

CAS No.: 89940-83-0

Cat. No.: B1614401

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties of **6-Methylpiperidine-3-carboxamide**, a heterocyclic compound of interest in medicinal chemistry. Drawing upon data from related analogues and established chemical principles, this document offers insights into its synthesis, characterization, and potential applications.

Molecular Identity and Physicochemical Properties

6-Methylpiperidine-3-carboxamide, also known as 6-methylnipecotamide, is a derivative of piperidine featuring a methyl group at the 6-position and a carboxamide group at the 3-position. This substitution pattern introduces chirality at two centers, leading to the possibility of four stereoisomers.

The fundamental properties of this compound are summarized below. It is important to note that while some data is directly available, other parameters are estimated based on structurally similar compounds, such as methyl 6-methylpiperidine-3-carboxylate and other piperidine derivatives.

Property	Value	Source/Basis
Molecular Formula	C ₇ H ₁₄ N ₂ O	[1]
Molecular Weight	142.20 g/mol	[1]
CAS Number	89940-83-0	[1]
Appearance	Expected to be a solid at room temperature.	Inferred from related amides.
Boiling Point	> 205.9 °C (Predicted for the methyl ester)	[2]
Melting Point	Not available.	
Solubility	Expected to be soluble in water and polar organic solvents.	[3]
pKa (of protonated amine)	~10-11 (Estimated)	Based on pKa of 2-methylpiperidine.

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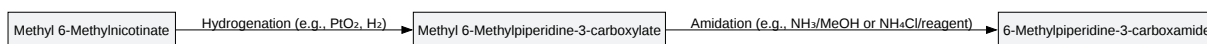
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Caption: 2D structure of **6-Methylpiperidine-3-carboxamide**.

Synthesis and Purification

A plausible and efficient synthetic route to **6-Methylpiperidine-3-carboxamide** involves the amidation of its corresponding methyl ester, methyl 6-methylpiperidine-3-carboxylate. This precursor can be synthesized through the reduction of the corresponding pyridine derivative.^[4]

Proposed Synthetic Workflow



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Caption: Proposed two-step synthesis of the target compound.

Experimental Protocol: Amidation of Methyl 6-Methylpiperidine-3-carboxylate

Causality: This protocol is based on standard amidation procedures for esters, which are widely applicable and generally high-yielding. The use of a sealed vessel is crucial when working with ammonia due to its volatility.

- **Preparation:** In a pressure-resistant vessel, dissolve methyl 6-methylpiperidine-3-carboxylate (1 equivalent) in methanol.
- **Reagent Addition:** Cool the solution to 0°C and bubble anhydrous ammonia gas through the solution for 30 minutes, or add a saturated solution of ammonia in methanol.
- **Reaction:** Seal the vessel and allow it to warm to room temperature. Stir the reaction mixture for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[5]
- **Work-up:** Upon completion, cool the vessel before opening. Concentrate the reaction mixture under reduced pressure to remove the solvent and excess ammonia.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield pure **6-Methylpiperidine-3-carboxamide**.

Spectral Characterization

Detailed experimental spectra for **6-Methylpiperidine-3-carboxamide** are not readily available in the public domain. However, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to be complex due to the presence of diastereomers. Key expected signals include:

- A doublet corresponding to the methyl group at the 6-position.

- Multiplets for the protons on the piperidine ring.
- Broad singlets for the amide (NH₂) and amine (NH) protons.

¹³C NMR Spectroscopy

The carbon NMR spectrum would show seven distinct signals for each diastereomer:

- A signal for the methyl carbon.
- Five signals for the carbons of the piperidine ring.
- A downfield signal for the carbonyl carbon of the amide group.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by the following key absorptions:

- N-H stretching (amine and amide): A broad band in the region of 3200-3500 cm⁻¹.
- C-H stretching (alkyl): Sharp peaks around 2850-3000 cm⁻¹.
- C=O stretching (amide I band): A strong absorption around 1640-1680 cm⁻¹.
- N-H bending (amide II band): A band around 1600-1640 cm⁻¹.

Mass Spectrometry (MS)

Electron Impact (EI) or Electrospray Ionization (ESI) mass spectrometry would be suitable for the analysis of this compound. The molecular ion peak [M]⁺ or the protonated molecule [M+H]⁺ would be observed at m/z 142.2 or 143.2, respectively. Fragmentation patterns would likely involve the loss of the amide group and cleavage of the piperidine ring.

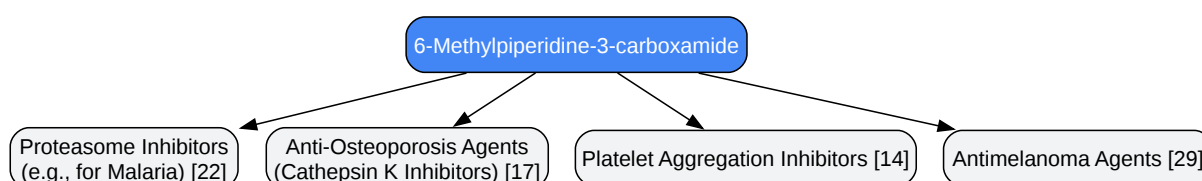
Reactivity and Stability

- Basicity: The piperidine nitrogen is basic and will react with acids to form salts.
- Amide Hydrolysis: The carboxamide group can be hydrolyzed to the corresponding carboxylic acid under acidic or basic conditions, typically requiring elevated temperatures.

- **Stability:** The compound is expected to be stable under standard laboratory conditions. Long-term storage should be in a cool, dry, and well-ventilated area, away from strong oxidizing agents and acids.[3]

Potential Applications in Drug Discovery

The piperidine carboxamide scaffold is a privileged structure in medicinal chemistry, appearing in a number of biologically active compounds.



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Caption: Potential therapeutic areas for piperidine carboxamides.

Derivatives of piperidine-3-carboxamide have been investigated for a range of therapeutic applications, including:

- **Antimalarial Agents:** As species-selective proteasome inhibitors.[6]
- **Anti-Osteoporosis Agents:** Targeting cathepsin K.[7]
- **Cardiovascular Drugs:** As inhibitors of human platelet aggregation.[8]
- **Anticancer Agents:** Inducing senescence in melanoma cells.[9]

The specific substitution pattern of **6-Methylpiperidine-3-carboxamide** makes it an interesting candidate for further investigation in these and other therapeutic areas.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **6-Methylpiperidine-3-carboxamide** is not widely available, safe handling procedures can be inferred from related piperidine compounds.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area or in a fume hood to avoid inhalation of any potential dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

6-Methylpiperidine-3-carboxamide is a valuable heterocyclic compound with significant potential in drug discovery and development. While detailed experimental data for this specific molecule is sparse, this guide provides a solid foundation for its synthesis, characterization, and safe handling based on the established chemistry of its close analogues. Further research into the stereospecific synthesis and biological evaluation of its isomers is warranted to fully explore its therapeutic potential.

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